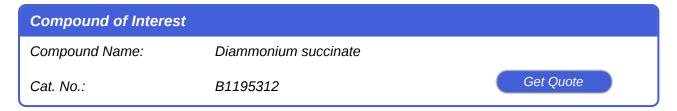


# Application Note: Quantification of Diammonium Succinate Using High-Performance Liquid Chromatography

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

#### Introduction

**Diammonium succinate** is a chemical compound used in various industries, including pharmaceuticals, food production, and as a component in biodegradable polymers. Accurate quantification is essential for quality control, process optimization, and stability studies. This application note details a robust and reliable reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **diammonium succinate** by quantifying the succinate anion. The method utilizes a C18 column with ultraviolet (UV) detection at a low wavelength, which is suitable for compounds with a weak chromophore like succinic acid.

# **Experimental Protocol Instrumentation and Chromatographic Conditions**

A standard HPLC system equipped with a pump, autosampler, column compartment, and a UV detector is required. The chromatographic conditions are summarized in the table below.



Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	0.02 M Potassium Dihydrogen Phosphate, pH adjusted to 2.5 with Phosphoric Acid
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30°C
UV Detection	210 nm[1][2]
Run Time	10 minutes

#### **Reagents and Standard Preparation**

- Mobile Phase Preparation: Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of HPLC-grade water. Adjust the pH to 2.5 using 85% phosphoric acid.[3] Filter the mobile phase through a 0.45 μm membrane filter and degas prior to use.
- Standard Stock Solution (1000 μg/mL):
  - Accurately weigh approximately 100 mg of diammonium succinate reference standard.
  - Transfer it to a 100 mL volumetric flask.
  - Add approximately 70 mL of mobile phase and sonicate to dissolve.
  - Make up the volume to 100 mL with the mobile phase and mix well.
- Working Standard Solutions:
  - Perform serial dilutions of the Standard Stock Solution with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

### **Sample Preparation**

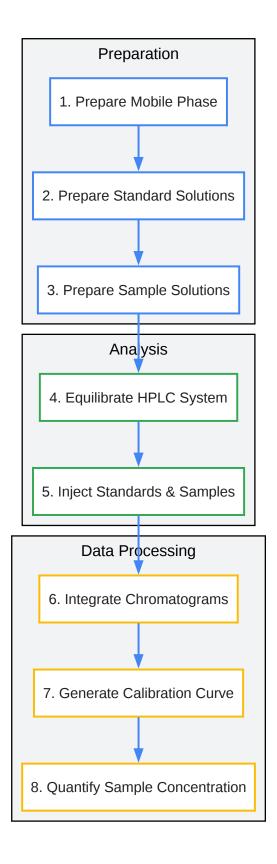


- Accurately weigh a sample containing an estimated 10 mg of diammonium succinate.
- Transfer it to a 100 mL volumetric flask.
- Add about 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with the mobile phase and mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

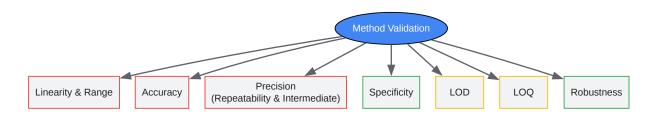
#### **HPLC Analysis Workflow**

The general workflow for the quantification of **diammonium succinate** is illustrated below.









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